

Personal protective equipment for handling Boc-tyr(boc)-OH

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Compound of Interest

Compound Name: Boc-tyr(boc)-OH

Cat. No.: B558193

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Standard Operating Procedure for Handling Boc-tyr(boc)-OH

This guide provides essential safety and logistical information for the handling and disposal of **Boc-tyr(boc)-OH** (N,O-Bis(tert-butoxycarbonyl)-L-tyrosine). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-tyr(boc)-OH** is provided below.

Property	Value
Molecular Formula	C ₁₈ H ₂₅ NO ₆
Molecular Weight	355.4 g/mol
Appearance	White to off-white solid/powder
Melting Point	113-116 °C
Storage Temperature	2-30°C

Note: Data sourced from various suppliers; refer to the specific product's Certificate of Analysis for lot-specific data.

Hazard Identification and Safety Precautions

Boc-tyr(boc)-OH is a combustible solid that may be harmful if inhaled, swallowed, or absorbed through the skin.[1][2] It may cause irritation to the skin, eyes, and respiratory tract.[1]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Based on general classifications for similar amino acid derivatives. Always consult the specific Safety Data Sheet (SDS) for the most accurate information.

Personal Protective Equipment (PPE)

The following PPE is mandatory for handling **Boc-tyr(boc)-OH** to minimize exposure and ensure personal safety.[3]

PPE Category	Recommended Equipment	Rationale & Best Practices
Eye and Face	Chemical splash goggles or safety glasses meeting ANSI Z87.1 standards. A face shield for large quantities.	Protects eyes from dust particles and potential splashes.
Hand Protection	Disposable nitrile gloves.	Inspect gloves for tears before use. Use proper glove removal technique to avoid skin contact.
Body Protection	A standard laboratory coat is required. For tasks with a high risk of dust generation, consider a disposable suit.	Provides a barrier against incidental contact and prevents contamination of personal clothing.
Respiratory	N95 dust mask for handling small quantities. Use a NIOSH-approved respirator if dust cannot be controlled at the source.	Prevents inhalation of fine dust particles. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.
Foot Protection	Closed-toe, closed-heel shoes that cover the entire foot are required.	Protects feet from spills and falling objects.

Operational Plan: Handling and Storage

Adherence to the following procedural steps is critical for the safe handling of **Boc-tyr(boc)-OH**.

4.1 Engineering Controls

- Always handle solid **Boc-tyr(boc)-OH** inside a certified chemical fume hood to minimize inhalation exposure.
- For procedures that may generate dust, use a ventilated enclosure or a glove box.

- Ensure an eyewash station and safety shower are readily accessible.

4.2 Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace by laying down absorbent bench paper to contain any potential spills.
- Weighing:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure.
 - Use a spatula to carefully transfer the solid material. Avoid creating dust clouds.
 - Close the container tightly immediately after use.
- Dissolving:
 - Add the solvent to the vessel containing the weighed **Boc-tyr(boc)-OH** slowly to prevent splashing.
 - If sonication or heating is required, ensure the container is appropriately sealed or equipped with a condenser to prevent vapor release.

4.3 Storage

- Store **Boc-tyr(boc)-OH** in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent moisture absorption and contamination.
- Store away from strong oxidizing agents.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

5.1 Spill Response

- Small Spill:

- Wearing appropriate PPE, carefully sweep or scoop up the spilled solid.
- Avoid generating dust during cleanup.
- Place the material into a designated, sealed, and labeled hazardous waste container.
- Large Spill:
 - Evacuate personnel from the immediate area.
 - Increase ventilation to the area.
 - Wear enhanced PPE, including respiratory protection, chemical-resistant boots, and a full suit if necessary.
 - Contain and collect the spilled material using a shovel or other appropriate tools and place it in a suitable container for disposal.

5.2 First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

All waste containing **Boc-tyr(boc)-OH** must be treated as hazardous waste and disposed of according to institutional and local regulations.

6.1 Waste Collection

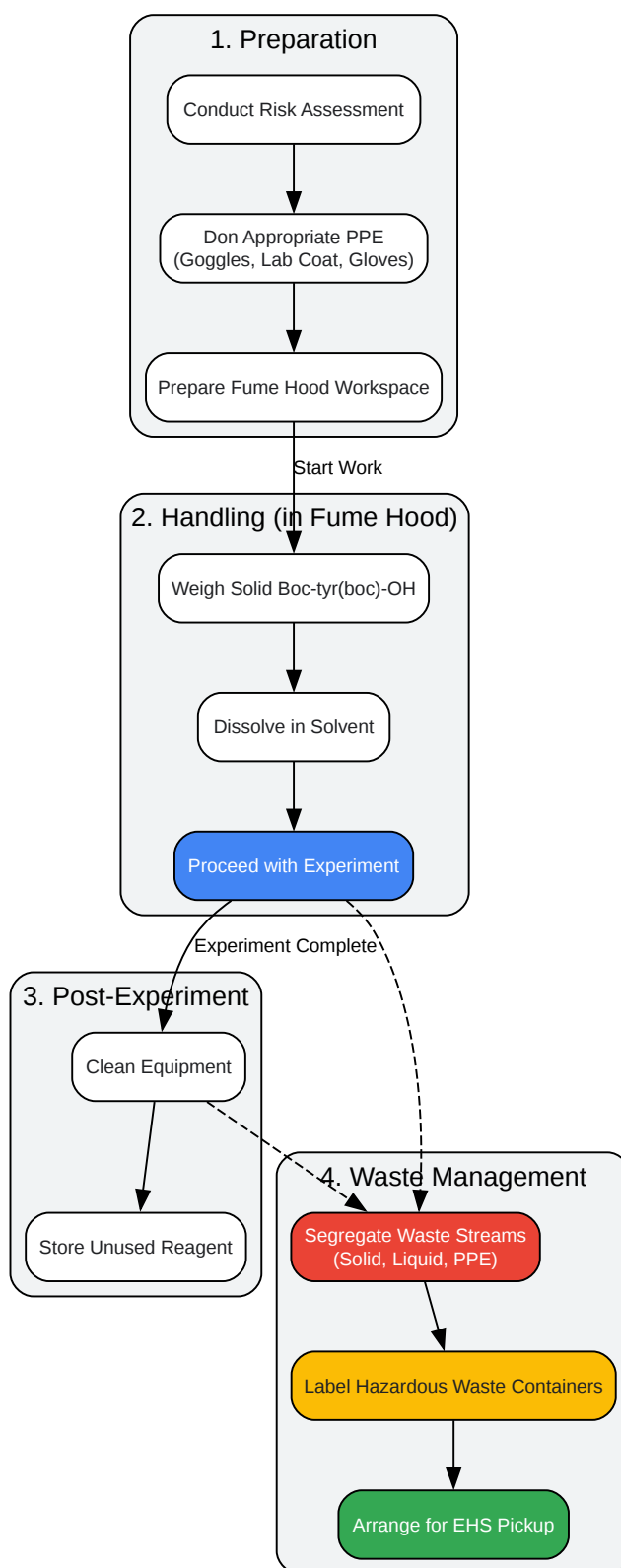
- Solid Waste: Collect all unused **Boc-tyr(boc)-OH** and materials contaminated with the solid (e.g., weigh boats, contaminated bench paper) in a clearly labeled, sealed hazardous waste container. The label should include the full chemical name.
- Liquid Waste: Collect solutions containing **Boc-tyr(boc)-OH** in a separate, compatible, and labeled hazardous waste container. Do not mix with incompatible waste streams.
- Contaminated PPE: Dispose of all contaminated disposable PPE, such as gloves and masks, in a designated hazardous waste container.

6.2 Final Disposal

- Do not dispose of **Boc-tyr(boc)-OH** down the drain or in the regular trash.
- Arrange for the disposal of chemical waste through your institution's licensed Environmental Health and Safety (EHS) department.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **Boc-tyr(boc)-OH**, from initial preparation to final disposal.



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Caption: Workflow for safe handling and disposal of **Boc-tyr(boc)-OH**.

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References

- 1. peptide.com [peptide.com]
- 2. Boc-Tyr-OH 98 3978-80-1 [sigmaaldrich.com]
- 3. Boc-Tyr(Boc)-OH Safety Data Sheets(SDS) lookchem [lookchem.com]
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